

# An In-depth Technical Guide to Acetyltrialanine

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## Compound of Interest

Compound Name: **Acetyltrialanine**

Cat. No.: **B1664996**

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## Introduction

This technical guide provides a comprehensive overview of **Acetyltrialanine**, identified by the CAS number 19245-85-3. While in-depth experimental data for this specific N-acetylated tripeptide is limited in publicly available literature, this document compiles the available information and extrapolates from the well-characterized properties and reactions of its constituent monomer, N-Acetyl-L-alanine, and related acetylated peptides. This guide is intended for researchers, scientists, and professionals in drug development, offering a foundational understanding of its chemical nature, synthesis, and potential biological relevance.

## Chemical Identification and Properties

N-Acetyl-L-alanyl-L-alanyl-L-alanine is a peptide derivative where the N-terminus of a tri-alanine peptide is acetylated.<sup>[1]</sup> This modification can significantly influence the peptide's physicochemical properties and biological stability.

### Physicochemical Properties

Quantitative experimental data for **Acetyltrialanine** is scarce. The table below summarizes the available and predicted properties for the parent compound, N-Acetyl-L-alanine, to provide an estimated baseline.

Property	Value (N-Acetyl-L-alanine)	Reference
CAS Number	97-69-8	<a href="#">[2]</a>
Molecular Formula	C5H9NO3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	131.13 g/mol	
Melting Point	125 °C	
Solubility	Soluble in water. In DMSO: 26 mg/mL (198.27 mM)	
Appearance	White crystalline solid	
pKa (Strongest Acidic)	3.89	

#### Quantitative Data for N-Acetyl-L-alanyl-L-alanyl-L-alanine

Property	Value	Reference
PubChem CID	5483957	
Molecular Formula	C11H19N3O5	
Molecular Weight	273.28 g/mol	
Predicted LogP	-2.2	

## Synthesis of Acetyltrialanine

A definitive, published experimental protocol for the synthesis of **Acetyltrialanine** was not found. However, its synthesis can be reasonably achieved through standard solid-phase or solution-phase peptide synthesis methodologies. The general workflow involves the sequential coupling of alanine residues, followed by N-terminal acetylation.

#### Experimental Protocol: A General Approach to Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines a plausible method for synthesizing N-Acetyl-L-alanyl-L-alanyl-L-alanine using the Fmoc/tBu strategy.

**Materials:**

- Fmoc-L-Ala-OH
- Rink Amide resin (or similar)
- N,N'-Diisopropylcarbodiimide (DIC)
- Ethyl cyanohydroxyiminoacetate (Oxyma)
- 20% Piperidine in Dimethylformamide (DMF)
- Acetic anhydride
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Trifluoroacetic acid (TFA) cleavage cocktail (e.g., TFA/H<sub>2</sub>O/TIPS 95:2.5:2.5)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Diethyl ether

**Procedure:**

- Resin Preparation: Swell the Rink Amide resin in DMF.
- First Amino Acid Coupling:
  - Remove the Fmoc protecting group from the resin using 20% piperidine in DMF.
  - Wash the resin with DMF.
  - Activate Fmoc-L-Ala-OH with DIC and Oxyma in DMF.
  - Add the activated amino acid to the resin and allow it to react.
  - Wash the resin with DMF and DCM.

- Chain Elongation (Repeat for the next two alanine residues):
  - Remove the Fmoc group with 20% piperidine in DMF.
  - Wash the resin.
  - Couple the next Fmoc-L-Ala-OH as described in step 2.
- N-Terminal Acetylation:
  - After the final Fmoc deprotection, wash the resin thoroughly.
  - Treat the resin with a solution of acetic anhydride and a non-nucleophilic base like TEA or DIPEA in DMF.
  - Wash the resin with DMF and DCM.
- Cleavage and Deprotection:
  - Treat the dried resin with the TFA cleavage cocktail to cleave the peptide from the resin and remove side-chain protecting groups.
  - Precipitate the crude peptide in cold diethyl ether.
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Characterization: Confirm the identity and purity of the final product by mass spectrometry and NMR.

#### Logical Workflow for **Acetyltrialanine** Synthesis

## General Synthesis Workflow for Acetyltrialanine

Start with Solid Support (Resin)

Fmoc Deprotection

Couple Fmoc-Ala-OH

Fmoc Deprotection

Couple Fmoc-Ala-OH

Fmoc Deprotection

Couple Fmoc-Ala-OH

Final Fmoc Deprotection

N-terminal Acetylation

Cleavage from Resin

Purification (HPLC)

Acetyl-Ala-Ala-Ala

[Click to download full resolution via product page](#)Caption: Solid-phase synthesis workflow for **Acetyltrialanine**.

# Biological Activity and Signaling Pathways

Specific biological activities and signaling pathways for **Acetyltrialanine** have not been extensively studied. However, the biological context can be inferred from the known roles of N-acetylated amino acids and peptides.

## General Biological Relevance of N-Terminal Acetylation

N-terminal acetylation is a common post-translational modification in eukaryotes that can:

- Increase Protein Stability: By blocking N-terminal degradation pathways, acetylation can enhance the half-life of peptides and proteins.
- Modulate Protein-Protein Interactions: The acetyl group can alter the charge and hydrophobicity of the N-terminus, influencing how a peptide interacts with other proteins.
- Influence Subcellular Localization: N-terminal acetylation can act as a signal for protein targeting within the cell.

N-Acetyl-L-alanine itself is an endogenous metabolite found in humans. It is produced through the action of N-acetyltransferases or the breakdown of acetylated proteins. Recent research has suggested a potential link between elevated levels of N-Acetyl-L-Alanine and Guillain-Barre syndrome, where it may mediate the effects of immune cells. Furthermore, L-alanine has been shown to protect pancreatic beta-cells from cytokine-induced apoptosis, suggesting a role in cellular stress responses.

## Potential Signaling Pathway Involvement

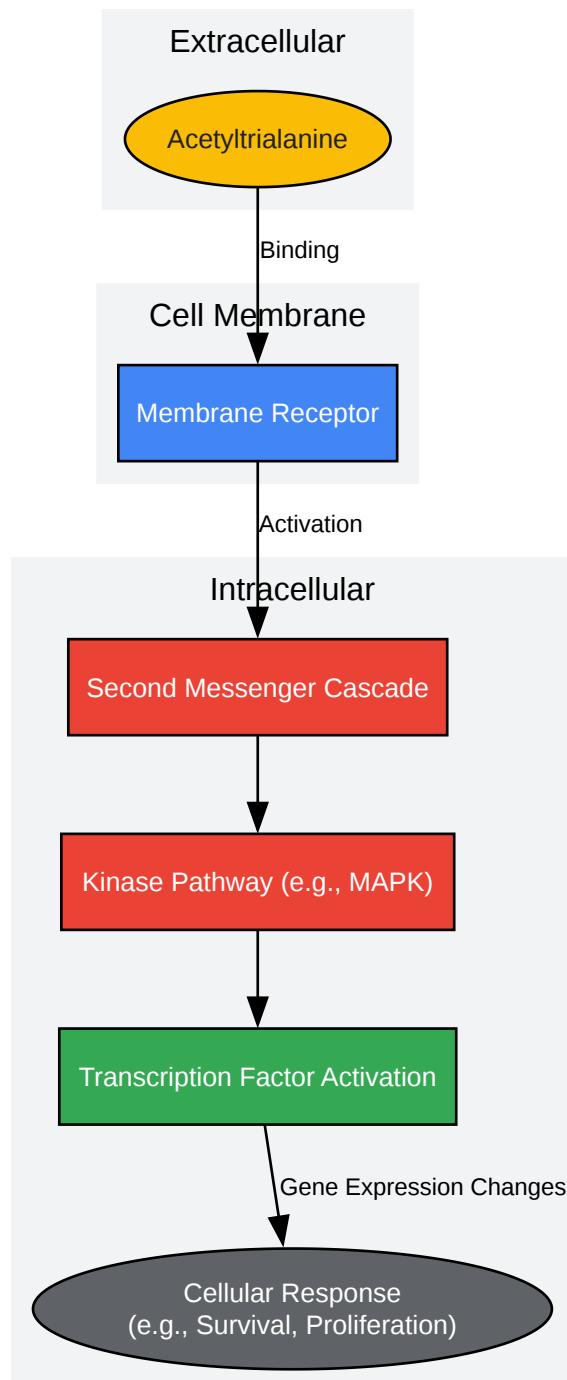
While no specific signaling pathways have been elucidated for **Acetyltrialanine**, peptides can act as signaling molecules. Given the role of L-alanine in cellular metabolism and stress responses, it is plausible that **Acetyltrialanine** could interact with pathways related to:

- Metabolic Regulation: Amino acid sensing pathways.
- Cell Survival: Modulating apoptosis in response to cellular stress.
- Immune Response: Acting as a signaling molecule in immune cell communication.

### Hypothesized Signaling Cascade

The following diagram illustrates a hypothetical signaling pathway where an acetylated peptide could influence cellular processes.

Hypothetical Signaling Pathway



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## References

- 1. N-Acetyl-L-alanyl-L-alanyl-L-alanine | C11H19N3O5 | CID 5483957 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. N-Acetyl-L-alanine | 97-69-8 | FA10869 | Biosynth [[biosynth.com](https://www.biosynth.com)]
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